

# 3-Chloro-L-tyrosine-13C6 molecular weight

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## Compound of Interest

Compound Name: 3-Chloro-L-tyrosine-13C6

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## An In-depth Technical Guide on 3-Chloro-L-tyrosine-13C6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 3-Chloro-L-tyrosine and its stable isotope-labeled counterpart, **3-Chloro-L-tyrosine-13C6**. This document details the fundamental physicochemical properties, a representative synthesis protocol, and the biological context of this important amino acid derivative.

## Introduction

3-Chloro-L-tyrosine is a halogenated derivative of the amino acid L-tyrosine.[1] It serves as a critical biomarker for oxidative stress and inflammation, specifically for the activity of the enzyme myeloperoxidase (MPO), which produces hypochlorous acid at sites of inflammation. [1][2][3] Consequently, elevated levels of 3-Chloro-L-tyrosine have been identified in various pathological conditions, including cardiovascular diseases and certain cancers.[3]

The introduction of stable isotopes, such as Carbon-13 ( $^{13}\text{C}$ ), into molecules like 3-Chloro-L-tyrosine creates powerful tools for scientific research.[4][5] **3-Chloro-L-tyrosine-13C6**, where the six carbon atoms of the phenyl ring are replaced with  $^{13}\text{C}$ , is chemically identical to the unlabeled compound but has a greater mass.[6][7] This mass difference allows it to be used as an internal standard for accurate quantification in mass spectrometry-based studies or as a tracer to investigate metabolic pathways and protein dynamics in proteomics and metabolomics research.[7][8]

## Core Physicochemical Data

The precise mass of these compounds is critical for analytical applications such as mass spectrometry. The following table summarizes the molecular formula, average molecular weight, and monoisotopic mass for L-tyrosine and its relevant derivatives.

Compound Name	Molecular Formula	Average Molecular Weight ( g/mol )	Monoisotopic Mass (Da)
L-Tyrosine	C <sub>9</sub> H <sub>11</sub> NO <sub>3</sub>	181.19	181.0739
L-Tyrosine-(phenyl- <sup>13</sup> C <sub>6</sub> )	<sup>13</sup> C <sub>6</sub> C <sub>3</sub> H <sub>11</sub> NO <sub>3</sub>	187.14[9][10][11]	187.0940
3-Chloro-L-tyrosine	C <sub>9</sub> H <sub>10</sub> ClNO <sub>3</sub>	215.63[2][3][12]	215.0349[2]
3-Chloro-L-tyrosine- <sup>13</sup> C <sub>6</sub>	<sup>13</sup> C <sub>6</sub> C <sub>3</sub> H <sub>10</sub> ClNO <sub>3</sub>	221.59	221.0551

## Experimental Protocols

### Synthesis of 3-Chloro-L-Tyrosine

A common method for synthesizing 3-Chloro-L-tyrosine is the direct electrophilic chlorination of L-tyrosine.[1] The following protocol is a representative example of this procedure.

Materials:

- L-Tyrosine
- N-Chlorosuccinimide (NCS)
- Methanol (reagent grade)
- Hydrochloric acid (HCl), dilute solution (e.g., 1 M)
- Sodium hydroxide (NaOH), dilute solution (e.g., 1 M)
- Distilled water, cold

- Ethanol, cold

#### Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Heating mantle
- Rotary evaporator
- pH meter or pH paper
- Vacuum filtration apparatus (Büchner funnel, filter flask)
- Filter paper

#### Procedure:

- **Dissolution:** Dissolve L-tyrosine in methanol within the round-bottom flask. Stir the solution until the L-tyrosine is fully dissolved.[\[1\]](#)
- **Reaction:** Slowly add a stoichiometric equivalent of N-Chlorosuccinimide (NCS) to the solution. The reaction is an electrophilic aromatic substitution, where the chlorine atom is added to the ortho position of the hydroxyl group on the tyrosine ring.[\[1\]](#)
- **Reflux:** Attach the reflux condenser and heat the mixture under reflux for several hours to ensure the reaction goes to completion. Monitor the reaction progress using an appropriate technique like Thin Layer Chromatography (TLC).
- **Quenching and Neutralization:** Once the reaction is complete, allow the mixture to cool to room temperature. Concentrate the mixture using a rotary evaporator to remove the methanol. Redissolve the resulting residue in a minimal amount of dilute hydrochloric acid.[\[1\]](#)

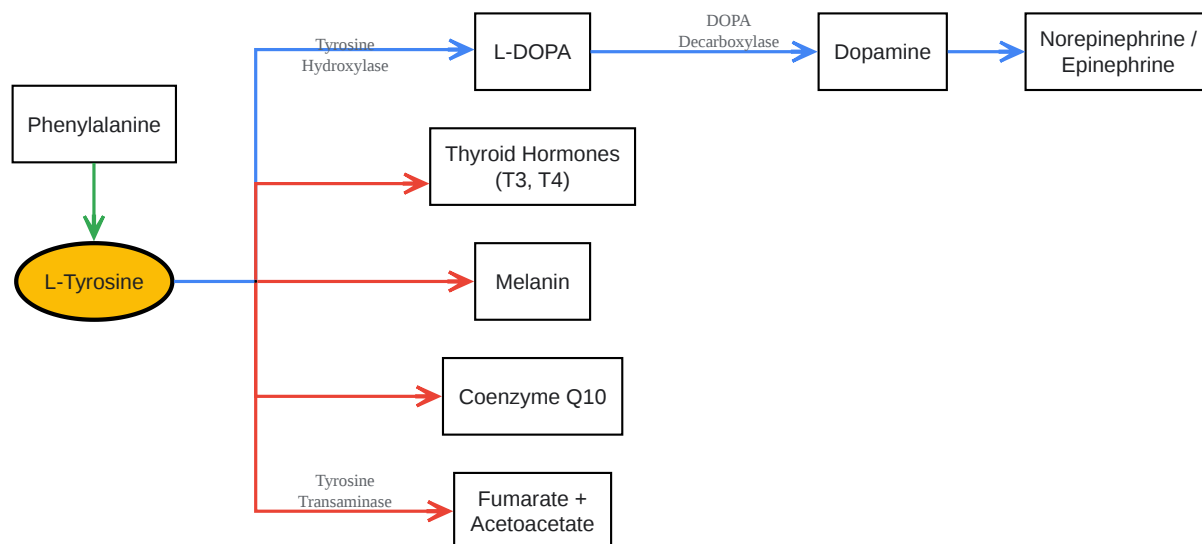
- **Precipitation:** Carefully adjust the pH of the solution to the isoelectric point of 3-Chloro-L-tyrosine, which is approximately pH 5-6, using the dilute sodium hydroxide solution. The product will precipitate out of the solution as a solid.<sup>[1]</sup>
- **Isolation and Washing:** Collect the precipitated solid by vacuum filtration. Wash the solid first with cold distilled water and then with a small amount of cold ethanol to remove residual impurities.<sup>[1]</sup>
- **Drying:** Dry the purified product under a vacuum to obtain the final 3-Chloro-L-tyrosine powder.<sup>[1]</sup>

**Purification (Optional):** For applications requiring very high purity, the crude product can be further purified by recrystallization from a suitable solvent system or by column chromatography.<sup>[1]</sup>

## Biological Pathways and Significance

Tyrosine is a non-essential amino acid in mammals, synthesized from phenylalanine.<sup>[13]</sup> It is a fundamental building block for proteins and a precursor to a wide array of biologically crucial molecules, including neurotransmitters, hormones, and pigments.<sup>[13][14][15]</sup> The chlorination of tyrosine residues in proteins is a post-translational modification that occurs under conditions of inflammation and oxidative stress.

Below is a diagram illustrating the central metabolic pathways originating from tyrosine.



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Caption: Major metabolic pathways of L-Tyrosine.

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